

# (Vinylbenzyl)trimethylammonium Chloride: A Technical Guide to Safe Handling

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## Compound of Interest

Compound Name: (Vinylbenzyl)trimethylammonium chloride

Cat. No.: B1584686

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

**(Vinylbenzyl)trimethylammonium chloride** (VBTAC), CAS No. 26616-35-3, is a quaternary ammonium compound widely utilized in polymer chemistry as a monomer for cationic polymerization.[1] Its applications include the synthesis of functional polymers, ion-exchange resins for water treatment, and as an antimicrobial agent in various formulations.[1][2][3] Given its reactive nature and specific health hazards, a thorough understanding of its safety profile and handling requirements is essential for all laboratory and manufacturing personnel.

This guide provides a comprehensive overview of the safety data, handling procedures, and emergency protocols for **(Vinylbenzyl)trimethylammonium chloride**, compiled from manufacturer safety data sheets (SDS).

## Hazard Identification and Classification

VBTAC is classified as a hazardous chemical under the OSHA Hazard Communication Standard (29 CFR 1910.1200).[4] The primary health risks are associated with ingestion and contact with skin and eyes.

- Signal Word: Warning[4][5]
- GHS Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.[5]
- H319: Causes serious eye irritation.[5]
- H335: May cause respiratory irritation.[5][6]

Carcinogenicity evaluations by IARC, NTP, and OSHA have not identified this compound as a known, probable, or suspected carcinogen.

## Quantitative Data Summary

The following tables summarize the key physical, chemical, and toxicological properties of VBTAC.

Table 1: Physical and Chemical Properties

| Property          | Value                               | Source(s) |
|-------------------|-------------------------------------|-----------|
| CAS Number        | 26616-35-3                          | [4]       |
| Molecular Formula | C <sub>12</sub> H <sub>18</sub> ClN | [2][7]    |
| Molecular Weight  | 211.73 g/mol                        | [2][8]    |
| Appearance        | White to pale yellow powder/solid   | [2][4]    |
| Melting Point     | 240 °C (decomposes)                 | [2][4]    |

| Stability | Stable under normal, ambient conditions |[4] |

Table 2: Toxicological Information

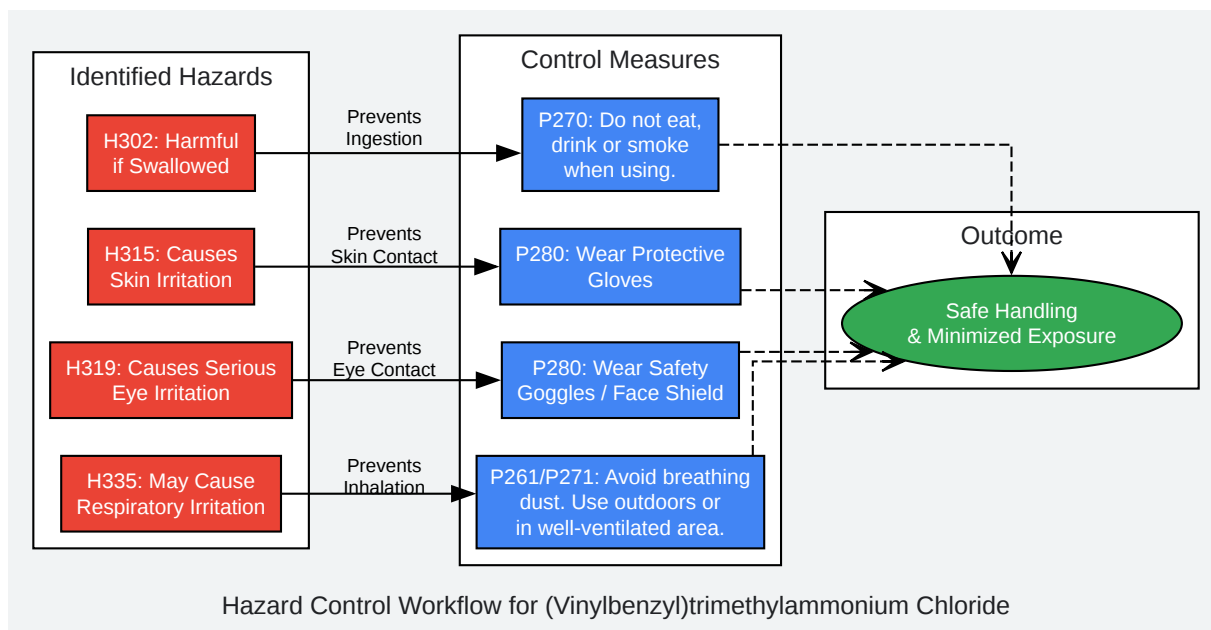
| Hazard Endpoint               | GHS Classification | Notes                          | Source(s) |
|-------------------------------|--------------------|--------------------------------|-----------|
| Acute Toxicity (Oral)         | Category 4         | Harmful if swallowed.          |           |
| Skin Corrosion/Irritation     | Category 2         | Causes skin irritation.        | [4]       |
| Serious Eye Damage/Irritation | Category 2 / 2A    | Causes serious eye irritation. | [4]       |

| Specific Target Organ Toxicity (Single Exposure) | Category 3 | May cause respiratory irritation. Target Organ: Respiratory system. |[4] |

Note: A comprehensive toxicological investigation for this compound has not been completed. [9] No specific LD50/LC50 data is available in the cited documents.

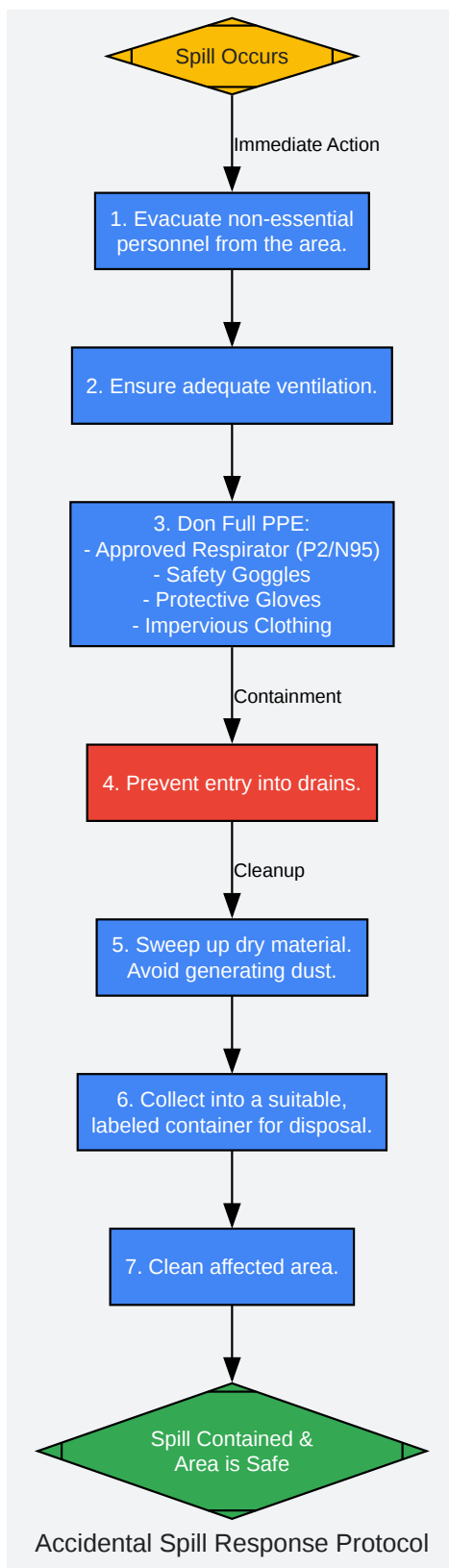
## Experimental Protocols & Workflows

While detailed methodologies for toxicological studies are not published in safety data sheets, the following diagrams illustrate the logical workflows for hazard control and emergency response based on the compound's known properties.



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Caption: Logical workflow linking identified hazards of VBTAC to mandatory preventative control measures.



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Caption: Step-by-step emergency workflow for responding to an accidental release of solid VBTAC.

## Handling, Storage, and Personal Protective Equipment

Adherence to proper handling and storage protocols is critical to ensure personnel safety.

### 4.1. Safe Handling

- Wash hands and any exposed skin thoroughly after handling.[\[4\]](#)
- Do not eat, drink, or smoke in areas where the chemical is used.
- Avoid contact with skin, eyes, and clothing.[\[4\]](#)[\[9\]](#)
- Avoid breathing dust; ensure adequate ventilation or use only in a well-ventilated area.[\[4\]](#)[\[10\]](#)
- Avoid the formation of dust and aerosols.[\[4\]](#)[\[10\]](#)

### 4.2. Storage Conditions

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[4\]](#)[\[7\]](#)
- For long-term quality, refrigeration is recommended (Store below 4°C/39°F).[\[4\]](#)[\[9\]](#)
- Store away from incompatible materials, such as oxidizing agents.[\[4\]](#)[\[9\]](#)

Table 3: Recommended Personal Protective Equipment (PPE)

| Protection Type        | Specification  | Source(s)                               |
|------------------------|--|---|
| Eye/Face Protection    | <b>Wear tight-sealing safety goggles or a face shield (conforming to EN166 or OSHA 29 CFR 1910.133).</b>       | <a href="#">[4]</a> <a href="#">[9]</a> |
| Skin Protection        | Wear appropriate protective gloves and clothing to prevent skin exposure.                                      | <a href="#">[4]</a> <a href="#">[9]</a> |
| Respiratory Protection | If dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., filter type P2). | <a href="#">[4]</a> <a href="#">[9]</a> |

| Workstation | Eyewash stations and safety showers must be close to the workstation location.  
[\[4\]](#) |

## Emergency and First-Aid Procedures

Immediate and appropriate first-aid response is crucial in the event of an exposure.

### 5.1. First-Aid Measures

- General Advice: Show the safety data sheet to the attending medical professional.
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms occur.[\[7\]](#)[\[9\]](#)
- In Case of Skin Contact: Immediately take off all contaminated clothing. Rinse the skin with plenty of water for at least 15 minutes. If skin irritation persists, consult a physician.[\[4\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes, removing contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Immediately call an ophthalmologist.[\[4\]](#)

- If Swallowed: Rinse mouth. Immediately make the victim drink water (two glasses at most). Call a POISON CENTER or doctor if you feel unwell.

## 5.2. Accidental Release Measures

- Personal Precautions: Avoid substance contact and inhalation of dust. Ensure adequate ventilation and evacuate the danger area.<sup>[10]</sup>
- Environmental Precautions: Do not let the product enter drains.
- Containment and Cleanup: Cover drains. Sweep up the material, avoiding dust generation, and place it into a suitable, closed container for disposal.<sup>[4][9]</sup> Clean the affected area thoroughly.

## 5.3. Fire-Fighting Measures

- The material is combustible.
- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or alcohol-resistant foam.<sup>[7][10]</sup>
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear to prevent skin contact.<sup>[4][7]</sup>

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